

Personal protective equipment for handling L-Phenylalanine benzyl ester hydrochloride

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Compound of Interest

Compound Name: *L-Phenylalanine benzyl ester hydrochloride*

Cat. No.: B555325

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Essential Safety and Handling Guide for L-Phenylalanine Benzyl Ester Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **L-Phenylalanine benzyl ester hydrochloride**. The following procedures and recommendations are designed to ensure a safe laboratory environment and maintain the integrity of the compound.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C ₁₆ H ₁₈ ClNO ₂	[1][2]
Molecular Weight	291.77 g/mol	[2]
Physical State	Solid, Crystalline Powder	[1][3]
Color	White to off-white	[1][3]
Melting Point	197-200°C	[2]
Storage Temperature	0-8 °C, Keep refrigerated	[4][5]

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate no known hazards, it is crucial to handle **L-Phenylalanine benzyl ester hydrochloride** with care as it may cause skin, eye, and respiratory tract irritation.^[1] A comprehensive suite of personal protective equipment is mandatory to minimize exposure.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles / Eyeshields	Should conform to EN 166 (EU) or ANSI Z87.1 (US) standards. ^{[6][7]}
Face Shield	Recommended when there is a significant risk of splashing or dust generation. ^[6]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. ^{[6][8]}
Body Protection	Laboratory Coat / Full Suit	A standard laboratory coat should be worn and fully buttoned. A full suit may be necessary for large spills. ^{[1][6]}
Respiratory Protection	Dust Mask / Respirator	A NIOSH-approved N95 (US) or P1 (EN 143) dust mask should be used if handling procedures may generate dust. ^[6] Work should be conducted in a well-ventilated area or a fume hood. ^[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for minimizing exposure risks.

1. Preparation and Precautionary Measures:

- Assemble all necessary equipment, such as spatulas, weighing paper, and glassware.
- Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
- Don all required personal protective equipment as detailed in the table above.

2. Handling the Solid Compound:

- All manipulations of solid **L-Phenylalanine benzyl ester hydrochloride** should be performed in a chemical fume hood to prevent the inhalation of airborne particles.[\[4\]](#)
- When weighing the compound, use a tared, sealed container to minimize dust generation.
- Avoid direct contact with the solid. Use clean, dry spatulas for transferring.

3. Preparing Solutions:

- Slowly add the solid compound to the solvent to avoid splashing.
- Ensure the container is appropriately labeled with the compound name, concentration, solvent, and date.

4. Storage:

- Keep the container tightly closed and store it in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- For long-term storage, refrigeration is recommended.[\[4\]](#) Some suppliers suggest storage under an inert atmosphere as the compound may be air-sensitive.[\[4\]](#)

Spill and Disposal Plan

Spill Response:

- Small Spills: In the event of a small spill, evacuate the immediate area. Wearing appropriate PPE, use appropriate tools to put the spilled solid in a convenient waste disposal container.
[\[1\]](#)

- Large Spills: For large spills, evacuate the laboratory and follow institutional emergency procedures. A self-contained breathing apparatus should be used to avoid inhalation of the product.^[1]

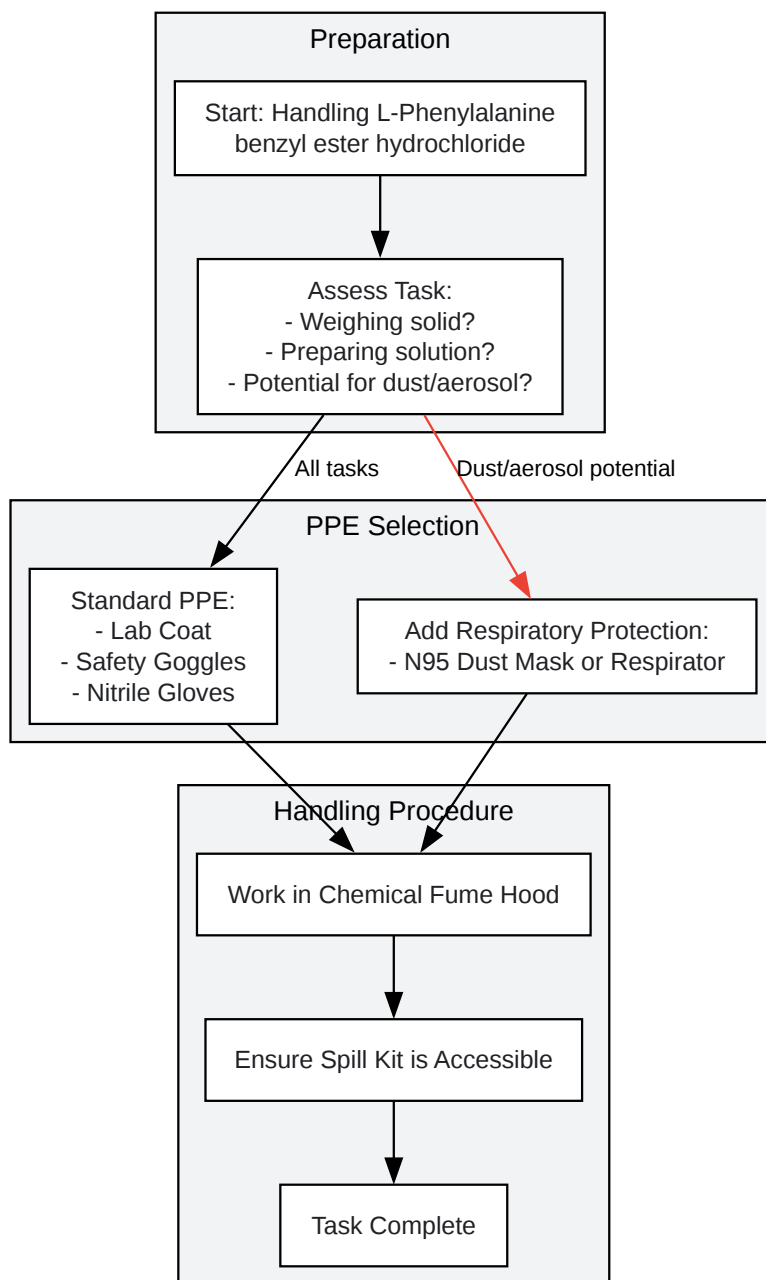
Waste Disposal:

- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.^[1]
- Collect waste residues in a sealed, labeled container.

Safety Workflow Diagram

The following diagram illustrates the decision-making process for selecting and using appropriate PPE when handling **L-Phenylalanine benzyl ester hydrochloride**.

PPE Selection and Usage Workflow for L-Phenylalanine Benzyl Ester Hydrochloride



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Caption: PPE selection workflow for handling **L-Phenylalanine benzyl ester hydrochloride**.

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